

Unveiling Echitaminic Acid: A Technical Primer for Researchers

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Compound of Interest

Compound Name: *Echitaminic acid*

Cat. No.: *B12380912*

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the indole alkaloid, **Echitaminic acid**. Found in the medicinal plant *Alstonia scholaris*, this compound is a subject of growing interest within the scientific community. This document provides a concise overview of its chemical identity, alongside a call for further research to elucidate its full therapeutic potential.

Core Chemical Identifiers

A definitive understanding of a compound begins with its fundamental chemical identifiers. While research has confirmed the existence and natural origin of **Echitaminic acid**, a single, universally recognized CAS number and a standardized IUPAC name are not yet firmly established in major chemical databases. This guide presents the most current and reliable information available to aid in the precise identification of this molecule.

Identifier	Value	Source
Molecular Formula	$C_{21}H_{26}N_2O_4$	KNAPSAcK Database
CAS Number	7163-44-2	BOC Sciences ^[1]

Note: The provided CAS number is from a commercial supplier and awaits broader confirmation from chemical abstracting services.

Quantitative Data: A Call for Characterization

Comprehensive quantitative data for **Echitaminic acid** remains an area ripe for investigation. To facilitate future research and provide a baseline for comparison, this section will be populated as peer-reviewed data becomes available. Key physicochemical properties of interest include, but are not limited to:

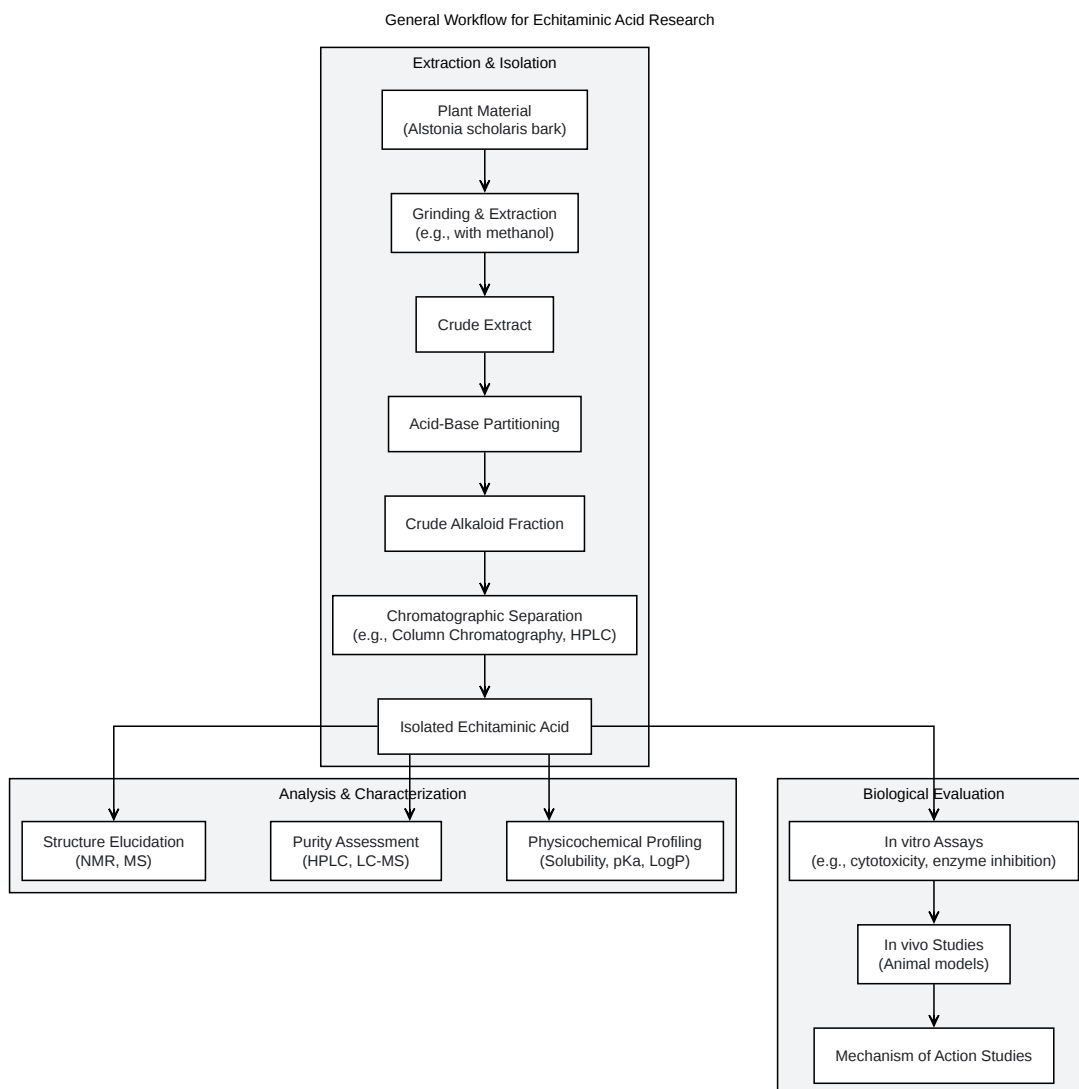
- Molecular Weight: 370.45 g/mol (calculated from molecular formula)
- Melting Point: Not yet determined.
- Solubility: Not yet determined.
- pKa: Not yet determined.
- LogP: Not yet determined.

Researchers are encouraged to contribute to the body of knowledge by performing and publishing detailed characterization studies of this compound.

Experimental Protocols: Isolation and Future Directions

The isolation of **Echitaminic acid** has been reported from the trunk bark of *Alstonia scholaris*. While specific, detailed protocols for its extraction and purification are not widely published, a general workflow can be inferred from methodologies used for other alkaloids from this plant.

A generalized experimental workflow for the isolation and characterization of **Echitaminic acid** is proposed below.



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Caption: Proposed workflow for the isolation, characterization, and biological evaluation of **Echitaminic acid**.

Signaling Pathways and Biological Activity: An Uncharted Territory

The biological activity and associated signaling pathways of **Echitaminic acid** are largely unexplored. Its structural similarity to other indole alkaloids, such as echitamine, suggests potential pharmacological activities. Echitamine has been reported to possess anti-tumor and hypotensive effects. Future research should focus on screening **Echitaminic acid** for similar or novel biological activities.

A logical diagram illustrating the potential research progression for investigating the biological effects of **Echitaminic acid** is presented below.



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Caption: A logical progression for the discovery and characterization of the biological activity of **Echitaminic acid**.

This technical guide highlights the current state of knowledge on **Echitaminic acid** and underscores the significant opportunities for further research. The scientific community is encouraged to build upon this foundation to fully uncover the chemical, physical, and biological properties of this promising natural product.

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References

- 1. phcogrev.com [phcogrev.com]
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